

Topic: Fmoc-Deg-OH Solubility

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Compound of Interest

Compound Name:	Fmoc-Deg-OH
Cat. No.:	B2661125

Abstract

N- α -Fmoc- α,α -diethylglycine (**Fmoc-Deg-OH**) is an α,α -disubstituted amino acid increasingly utilized in peptide synthesis to introduce unique conformations. Solid-Phase Peptide Synthesis (SPPS) is fundamentally dependent on its solubility in the reaction solvent. Inadequate dissolution can lead to poor reaction kinetics. This document provides an in-depth analysis of the solubility of **Fmoc-Deg-OH**, with a primary focus on N,N-Dimethylformamide (DMF), the workhorse solvent of SPPS. We explore the factors influencing its dissolution for synthesis and the empirical determination of its saturation solubility.

Introduction: The Role of Solubility in Advanced Peptide Synthesis

The efficiency of modern Solid-Phase Peptide Synthesis (SPPS) hinges on the complete solubilization of reagents in the reaction medium.^[1] For Fmoc-Deg-OH, the solubility of the peptide chain on the solid support is crucial for the success of the synthesis.^{[2][3]}

Fmoc-Deg-OH, with its diethyl substitution at the α -carbon, presents a unique challenge. While the large, hydrophobic fluorenylmethoxycarbonyl (Fmoc) group is well-known for its stability, the α,α -diethyl structure of 'Deg' is hydrophobic and sterically hindered. Understanding and controlling the solubility of **Fmoc-Deg-OH** is therefore not a trivial procedural step but a cornerstone of predictable and successful peptide synthesis.

Physicochemical Factors Governing Fmoc-Deg-OH Solubility

The dissolution of an Fmoc-protected amino acid is a multifactorial property governed by an interplay between the solute and the solvent.^[2]

- The Fmoc Group: This large, aromatic protecting group is highly non-polar, which dominates the solubility profile and drives dissolution in organic solvents.
- The Amino Acid Moiety: The α,α -diethyl structure of 'Deg' is hydrophobic and sterically hindered. This structure can lead to strong intermolecular interactions that reduce solubility.
- Solvent Characteristics: The most effective solvents are typically polar aprotic, such as DMF, NMP, and DMSO. These solvents possess a high dielectric constant and can solvate both the polar Fmoc group and the hydrophobic 'Deg' side chain.
- System Conditions: External factors can significantly alter solubility.
 - Temperature: In most cases, solubility increases with temperature. However, excessive heating can risk thermal degradation of the Fmoc-amino acid.
 - Solvent Purity: The presence of water in hygroscopic solvents like DMF or DMSO can drastically reduce the solubility of hydrophobic compounds.
 - Compound Purity: The presence of impurities or variations in the crystalline form of the **Fmoc-Deg-OH** lot can affect its dissolution properties.^[5]

Solubility Profile of Fmoc-Deg-OH: A Comparative Overview

While precise quantitative solubility data for **Fmoc-Deg-OH** is not widely published, a qualitative and predictive profile can be established based on its properties.

Solvent	Chemical Class
N,N-Dimethylformamide (DMF)	Polar Aprotic
N-Methyl-2-pyrrolidone (NMP)	Polar Aprotic
Dimethyl Sulfoxide (DMSO)	Polar Aprotic
Dichloromethane (DCM)	Non-polar Aprotic
Tetrahydrofuran (THF)	Polar Aprotic
Acetonitrile (ACN)	Polar Aprotic
Methanol / Ethanol	Polar Protic

Experimental Protocols

Protocol 1: Standard Dissolution of Fmoc-Deg-OH for SPPS Coupling

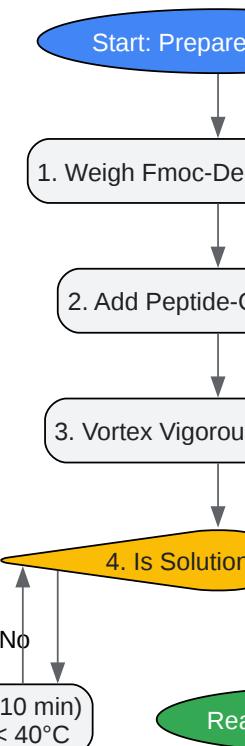
Objective: To prepare a clear, fully dissolved solution of **Fmoc-Deg-OH** in DMF for subsequent activation and coupling.

Materials:

- **Fmoc-Deg-OH**
- High-purity, peptide-synthesis grade DMF (low water and amine-free)
- Glass vial with a screw cap
- Vortex mixer and/or ultrasonic bath

Procedure:

- Preparation: Ensure the glass vial is clean and dry. Purge with an inert gas (Nitrogen or Argon) if performing a moisture-sensitive reaction.
- Weighing: Accurately weigh the required amount of **Fmoc-Deg-OH** and add it to the vial.
- Solvent Addition: Add the calculated volume of DMF to achieve the desired concentration (e.g., typically 0.2 to 0.5 M for SPPS).
- Dissolution:
 - Cap the vial securely and vortex vigorously for 1-2 minutes.
 - Visually inspect the solution against a dark background. If any solid particles remain, proceed to the next step.
 - Optional - Sonication: Place the vial in an ultrasonic bath for 5-10 minute intervals. Monitor the bath temperature to ensure it does not exceed 40 °C.
 - Optional - Gentle Warming: If sonication is unavailable or ineffective, the vial can be gently warmed to 30-40°C with swirling. Avoid prolonged heating.
- Final Inspection: Once the solution is completely clear with no visible particulates, it is ready for the activation step in your SPPS workflow. Do not freeze the solution.

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Caption: Standard workflow for dissolving **Fmoc-Deg-OH** in DMF.

Protocol 2: Empirical Determination of Saturation Solubility via Shake-Flask Method

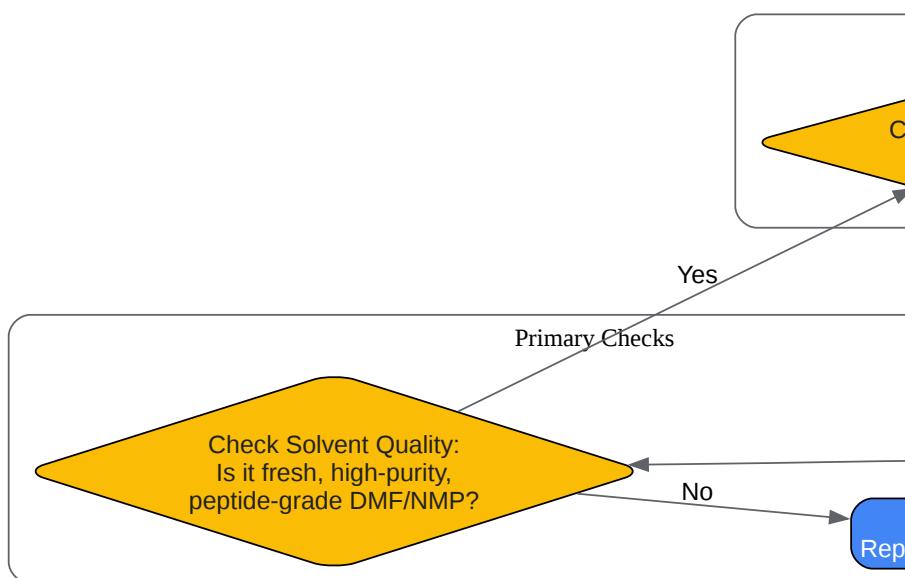
Objective: To determine the precise saturation solubility of **Fmoc-Deg-OH** in a specific organic solvent at a defined temperature. This method is the g

Procedure:

- Sample Preparation: Add an excess amount of **Fmoc-Deg-OH** to a vial containing a known volume of the solvent (e.g., 50 mg in 1.0 mL). The key
- Equilibration: Seal the vial tightly and place it on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Agitate the sample for 24-4
- Phase Separation: Remove the vial and allow it to stand undisturbed at the same constant temperature for 2-4 hours to let the excess solid settle.
- Sample Clarification: Carefully withdraw a known volume of the supernatant. Clarify the sample by passing it through a 0.2 µm syringe filter to remo
- Quantification: Analyze the concentration of the dissolved **Fmoc-Deg-OH** in the clarified filtrate. Two common methods are:
 - Gravimetric Analysis: Transfer a precise volume of the filtrate to a pre-weighed flask. Carefully evaporate the solvent under vacuum. The mass o
 - Chromatographic Analysis (HPLC): Prepare a calibration curve using standard solutions of **Fmoc-Deg-OH** of known concentrations. Dilute the cl
- Calculation: Express the final solubility in the desired units (e.g., mg/mL or mol/L).

Troubleshooting Guide for Solubility Issues

Difficulties in dissolving **Fmoc-Deg-OH** can almost always be traced back to a few root causes. The following decision tree provides a logical workflow

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Caption: Decision tree for troubleshooting **Fmoc-Deg-OH** solubility.

Conclusion

While **Fmoc-Deg-OH** is expected to be highly soluble in standard SPPS solvents like DMF and NMP, its successful application requires careful attention to solubility. For applications requiring precise concentrations or the use of alternative solvents, the empirical determination of solubility is key to managing the solubility of **Fmoc-Deg-OH**, ensuring its efficient incorporation into synthetic peptides and facilitating the development of next-generation peptides.

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